

Proper Disposal of Methyl Octanoate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methyl Octanoate

Cat. No.: B045779

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides essential, immediate safety and logistical information for the proper disposal of **methyl octanoate**, a common laboratory reagent.

Immediate Safety and Handling

Methyl octanoate is a combustible liquid that may be harmful if swallowed and can be toxic to aquatic life with long-lasting effects.[1][2] Adherence to proper safety protocols is crucial.

Personal Protective Equipment (PPE):

- Hand Protection: Wear protective gloves.[3]
- Eye Protection: Use safety goggles with side-shields.[1]
- Skin and Body Protection: Don impervious clothing, such as a lab coat.[1]
- Respiratory Protection: Ensure adequate ventilation.[1][3] In case of insufficient ventilation, a suitable respirator may be required.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4][5]

- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[4][5]
- Inhalation: Move to fresh air.[2][4]
- Ingestion: Rinse mouth with water and drink plenty of water afterwards.[4][5] Do not induce vomiting.[2]

Spill Response Protocol

In the event of a **methyl octanoate** spill, follow these steps to ensure safety and proper cleanup:

- Eliminate Ignition Sources: As a combustible liquid, all nearby heat, sparks, and open flames must be removed.[3][5]
- Ensure Ventilation: Maintain adequate ventilation in the spill area.[3]
- Containment: Prevent the spill from spreading and from entering drains or waterways.[1][2][3]
- Absorption: Absorb the spill with an inert, non-combustible material such as diatomite, sand, or earth.[1][6]
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[6]

Disposal Procedures

The cardinal rule for the disposal of **methyl octanoate** is to avoid release into the environment.[1][2][3] It should not be poured down the drain or disposed of with regular trash.[5]

Step-by-Step Disposal Guide:

- Waste Classification: **Methyl octanoate** should be classified as a hazardous waste.[7] Chemical waste generators must adhere to local, regional, and national hazardous waste regulations for complete and accurate classification.[5][7]
- Containerization:

- Collect waste **methyl octanoate** in a designated, compatible, and properly labeled container.
- The container must be kept closed except when adding waste.[8]
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from heat and ignition sources.[5]
- Arrange for Pickup: Contact a licensed hazardous waste disposal company or your institution's environmental health and safety (EHS) office to arrange for pickup and disposal. [1]

Disposal of Empty Containers:

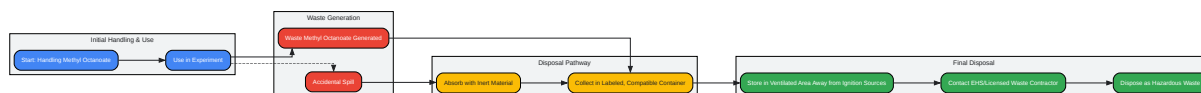
- Triple Rinsing: An empty container that held **methyl octanoate** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[9]
- Disposal: After triple rinsing and ensuring the container is free of residues, it can be disposed of as regular trash after defacing the label.[9][10]

Quantitative Data for Methyl Octanoate

Property	Value
CAS Number	111-11-5
Molecular Formula	C ₉ H ₁₈ O ₂
Appearance	Colorless Liquid[4][5]
Odor	Sweet[4][5]
Boiling Point	79 °C / 174.2 °F
Flash Point	73 °C / 163.4 °F[4][5]
Specific Gravity	0.878
Vapor Density	5.46

Methyl Octanoate Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **methyl octanoate** in a laboratory setting.



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Caption: Workflow for the safe disposal of **methyl octanoate**.

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